A Technical Guide to the Biodegradability and Environmental Impact of Sucrose Monolaurate

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Compound of Interest

Compound Name: *Sucrose, monolaurate*

Cat. No.: *B15545749*

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This technical guide provides a comprehensive overview of the current scientific understanding of the biodegradability and environmental impact of sucrose monolaurate. Sucrose monolaurate, a monoester of sucrose and lauric acid, is a non-ionic surfactant with applications in the pharmaceutical, cosmetic, and food industries. Its environmental fate and potential ecotoxicity are critical considerations for its use and formulation in various products. While generally considered environmentally benign, a detailed examination of available data reveals both established knowledge and significant information gaps.

Executive Summary

Sucrose monolaurate is classified as readily biodegradable, indicating it is unlikely to persist in the environment. This is supported by regulatory classifications and studies on similar sucrose esters. However, there is a notable lack of publicly available, quantitative data on its aquatic toxicity and bioaccumulation potential. While regulatory bodies suggest a low toxicity profile for sucrose fatty acid esters, official Safety Data Sheets (SDS) frequently cite "no data available" for key ecotoxicological endpoints. This guide synthesizes the available information, highlights

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data gaps, and provides an overview of the standard methodologies used to assess the environmental impact of substances like sucrose monolaurate.

Biodegradability

The primary measure of a substance's persistence in the environment is its biodegradability. "Ready biodegradability" is a classification determined by stringent OECD (Organisation for Economic Co-operation and Development) test guidelines, indicating that a substance will undergo rapid and ultimate degradation in an aquatic environment.

Quantitative Data on Biodegradability

While specific test reports with detailed quantitative data for sucrose monolaurate are not widely public, the European Chemicals Agency (ECHA) registration dossier for sucrose laurate provides a definitive conclusion.

Parameter	Test Guideline (Typical)	Result	Source
Ready Biodegradability	OECD 301F (Manometric Respirometry Test)	The substance is readily biodegradable according to the OECD criteria.[1]	ECHA
Degradation Timeframe	Aerobic and Anaerobic Conditions	Biodegrades within approximately five days at 20-27°C. (Data for Sucrose Octanoate Esters)	USDA[2][3]

Note: The USDA data is for sucrose octanoate esters, a closely related group of sucrose fatty acid esters, which provides strong supporting evidence for the rapid degradation of sucrose monolaurate.

Experimental Protocol: OECD 301F - Manometric Respirometry Test

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The OECD 301F test is a standard method for assessing ready biodegradability. The following provides a generalized methodology.

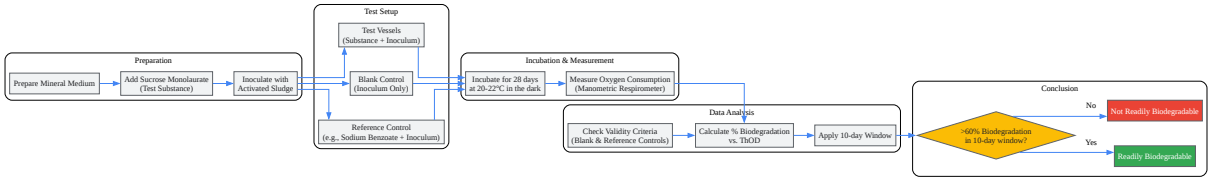
Objective: To determine the extent of biodegradation by measuring the oxygen consumed by a microbial inoculum in the presence of the test substance.

Methodology:

- Preparation: A predetermined amount of sucrose monolaurate (as the sole carbon source) is added to a mineral medium inoculated with microorganisms from a source like activated sludge from a wastewater treatment plant.
- Incubation: The solution is incubated in sealed vessels with a device to measure oxygen consumption (a respirometer) for 28 days in the dark at a constant temperature (typically 20-22°C).
- Measurement: The oxygen uptake is measured continuously or at frequent intervals and is compared to the theoretical oxygen demand (ThOD) or the chemical oxygen demand (COD).
- Control and Reference: A blank control (inoculum only) and a reference control (with a readily biodegradable substance like sodium benzoate) are run in parallel to ensure the viability of the inoculum and the test conditions.
- Pass Criteria: A substance is considered readily biodegradable if it reaches at least 60% of its ThOD within a 10-day window during the 28-day test period.

Experimental Workflow: OECD 301F

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Caption: Workflow for OECD 301F Ready Biodegradability Test.

Environmental Impact and Aquatic Toxicity

While rapid biodegradability significantly mitigates long-term environmental risk, the potential for acute toxicity to aquatic organisms during its presence in the environment is a key consideration. There is a significant lack of specific, quantitative aquatic toxicity data for sucrose monolaurate in the public domain.

Quantitative Data on Aquatic Toxicity

The available information is largely qualitative or pertains to related compounds. Safety Data Sheets for sucrose monolaurate consistently state that no quantitative data is available.

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Endpoint	Test Species	Test Guideline (Typical)	Result	Source
Acute Fish Toxicity	e.g., Danio rerio	OECD 203	No data available	Multiple SDS[4] [5]
Acute Daphnia Toxicity	Daphnia magna	OECD 202	No data available	Multiple SDS
Algae Growth Inhibition	e.g., Scenedesmus subspicatus	OECD 201	No data available	Multiple SDS
General Environmental Risk	Various	N/A	Expected no risks to the environment. (Data for Sucrose Octanoate Esters)	U.S. EPA

Note: The U.S. EPA's conclusion is for a similar group of compounds and is based on their rapid biodegradation and low mammalian toxicity.

Experimental Protocols for Aquatic Toxicity Testing

The following are generalized methodologies for standard aquatic toxicity tests that would be used to evaluate sucrose monolaurate.

OECD 203: Fish, Acute Toxicity Test

- Objective: To determine the concentration of a substance that is lethal to 50% of the test fish (LC50) over a 96-hour period.
- Methodology: Fish are exposed to a range of concentrations of the test substance in a controlled environment. Mortality and sub-lethal effects are observed at 24, 48, 72, and 96 hours.

OECD 202: Daphnia sp., Acute Immobilisation Test

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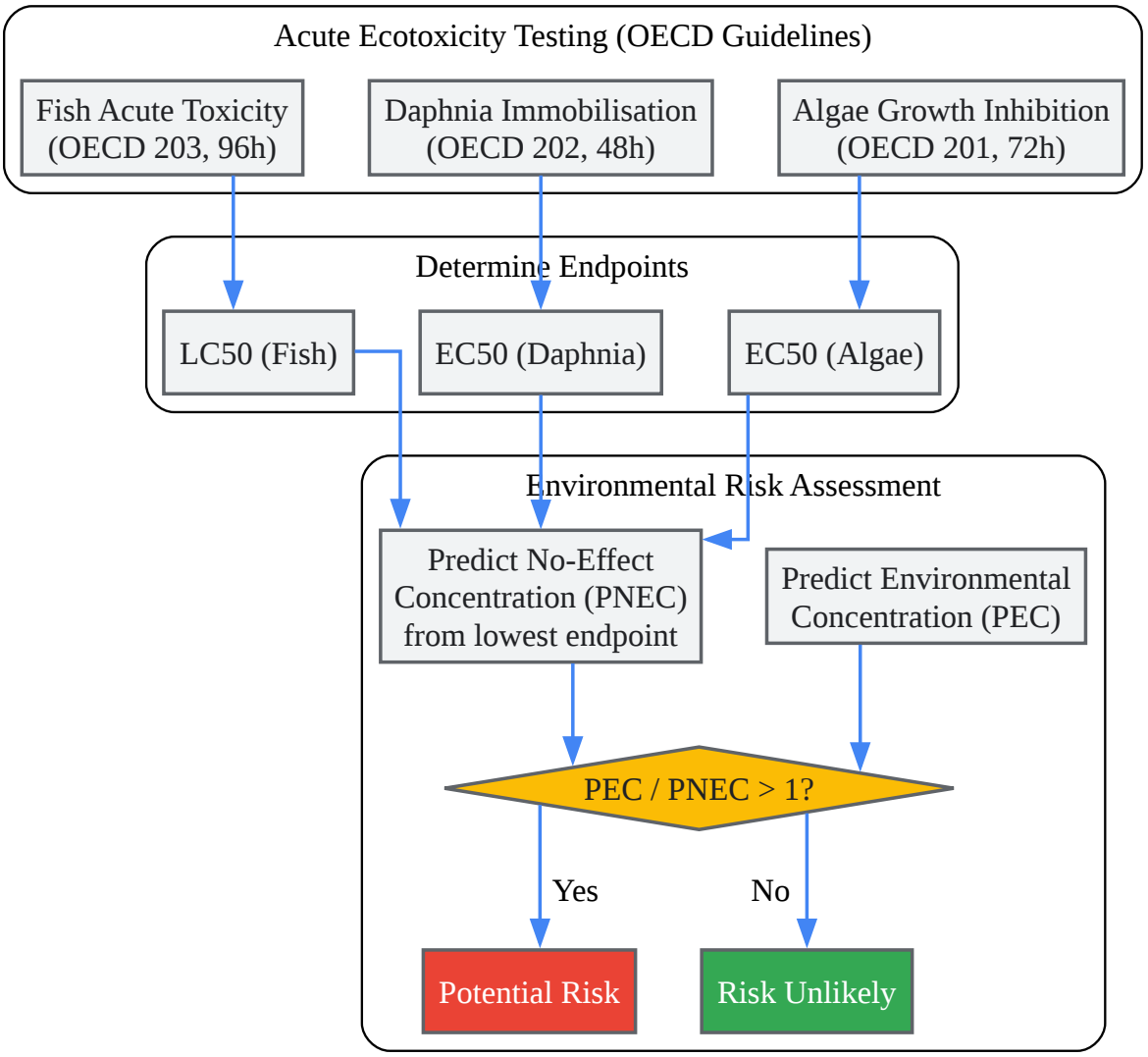
- Objective: To determine the concentration that immobilizes 50% of the daphnids (EC50) over a 48-hour period.
- Methodology: Young daphnids are exposed to various concentrations of the substance. The number of immobile daphnids is recorded after 24 and 48 hours.

OECD 201: Alga, Growth Inhibition Test

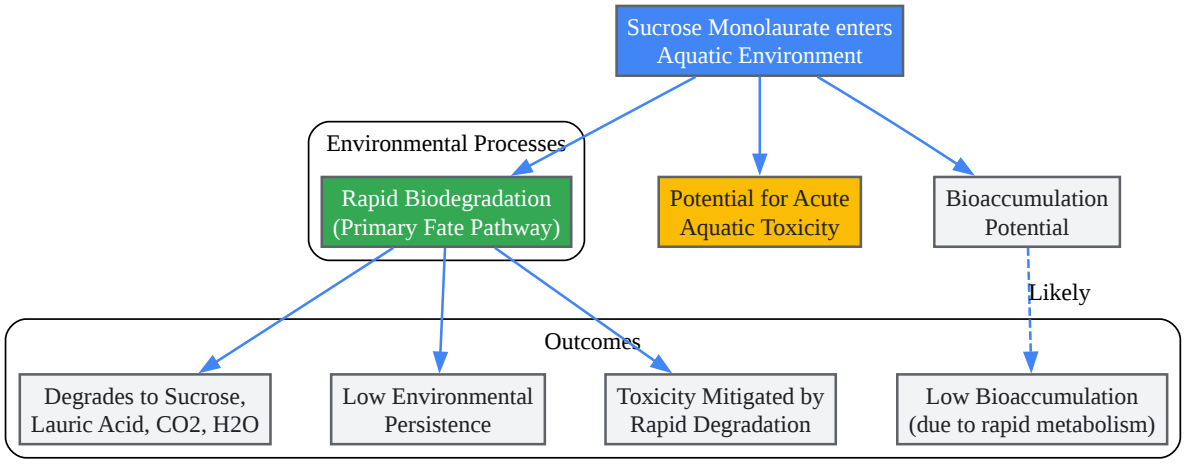
- Objective: To determine the effect of a substance on the growth of algae, typically expressed as the concentration that inhibits growth by 50% (EC50) over 72 or 96 hours.
- Methodology: A culture of algae is exposed to different concentrations of the substance under standard light and temperature conditions. Algal growth is measured over time, often by cell counts or fluorescence.

Experimental Workflow: Aquatic Toxicity Assessment

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